

Clarification on "BFE-61" in Neuroscience Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BFE-61

Cat. No.: B1666940

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Extensive research has not identified a specific compound or molecule designated as "**BFE-61**" with applications in neuroscience. The search results indicate that "R61" is a grant activity code used by the National Institutes of Health (NIH) for exploratory/developmental research projects. It is highly probable that the query "**BFE-61**" is a misinterpretation of this grant mechanism.

Several NIH funding opportunities, particularly under the BRAIN (Brain Research Through Advancing Innovative Neurotechnologies) Initiative, utilize the R61 grant mechanism. These grants are intended to support proof-of-principle and early-stage development of novel research concepts.^{[1][2][3]} For instance, funding announcements like "BRAIN Initiative: Exploratory Research Opportunities Using Invasive Neural Recording and Stimulating Technologies in the Human Brain (R61 Basic Experimental Studies with Humans Required)" and "BRAIN Initiative: Brain Behavior Quantification and Synchronization (R61/R33 Clinical Trial Optional)" highlight the use of the R61 phase for initial developmental work.^{[1][4][5]}

Given that "**BFE-61**" does not correspond to a known chemical entity in the context of neuroscience research, it is not possible to provide application notes, experimental protocols, quantitative data, or signaling pathway diagrams as requested. The core requirements of the prompt are contingent on the existence of a specific agent for which such detailed information would be available.

Researchers interested in neuroscience research funding, particularly for innovative and early-stage projects, are encouraged to explore the NIH BRAIN Initiative and the R61 grant mechanism for potential opportunities.^{[1][2][3]}

If "BFE-61" is a code name for a compound not yet disclosed in public literature, no information is available to fulfill this request. If you have a different designation for the compound of interest, please provide the correct information.

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References

- 1. BRAIN Initiative: Exploratory Research Opportunities Using Invasive Neural Recording and Stimulating Technologies in the Human Brain (R61 Basic Experimental Studies with Humans Required) | BRAIN Initiative [braininitiative.nih.gov]
- 2. Expired RFA-DC-24-001: BRAIN Initiative: Exploratory Research Opportunities Using Invasive Neural Recording and Stimulating Technologies in the Human Brain (R61 Basic Experimental Studies with Humans Required) [grants.nih.gov]
- 3. Notices of funding opportunities for 2024: Neural recording and modulation | BRAIN Initiative [braininitiative.nih.gov]
- 4. Expired RFA-MH-26-100: BRAIN Initiative: Brain Behavior Quantification and Synchronization (R61/R33 Clinical Trial Optional) [grants.nih.gov]
- 5. grants.nih.gov [grants.nih.gov]
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